

# How to reduce high background fluorescence with Ac-VAD-AFC

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## Compound of Interest

Compound Name: Ac-VAD-AFC

Cat. No.: B12362936

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## Technical Support Center: Ac-Vaded-AFC Caspase Assays

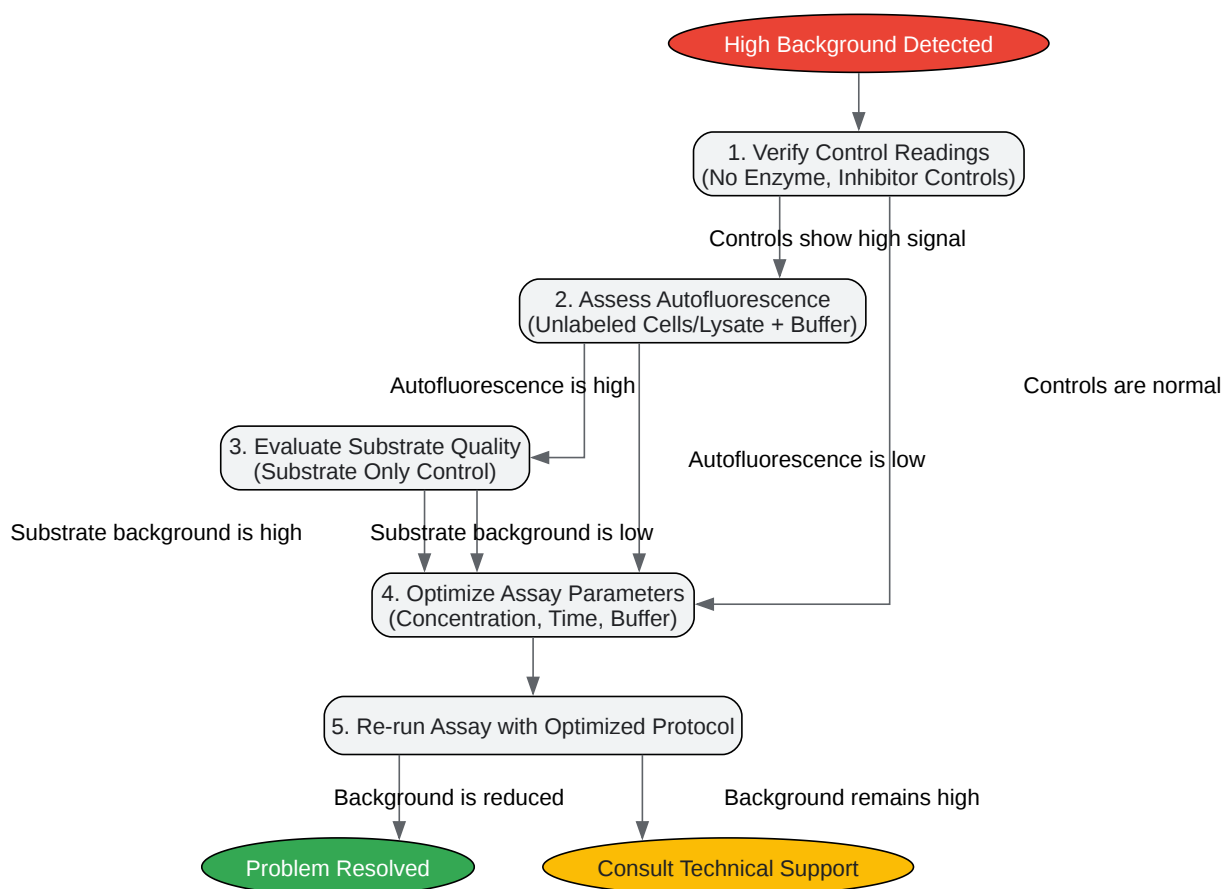
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues of high background fluorescence in caspase assays using the **Ac-VAD-AFC** substrate.

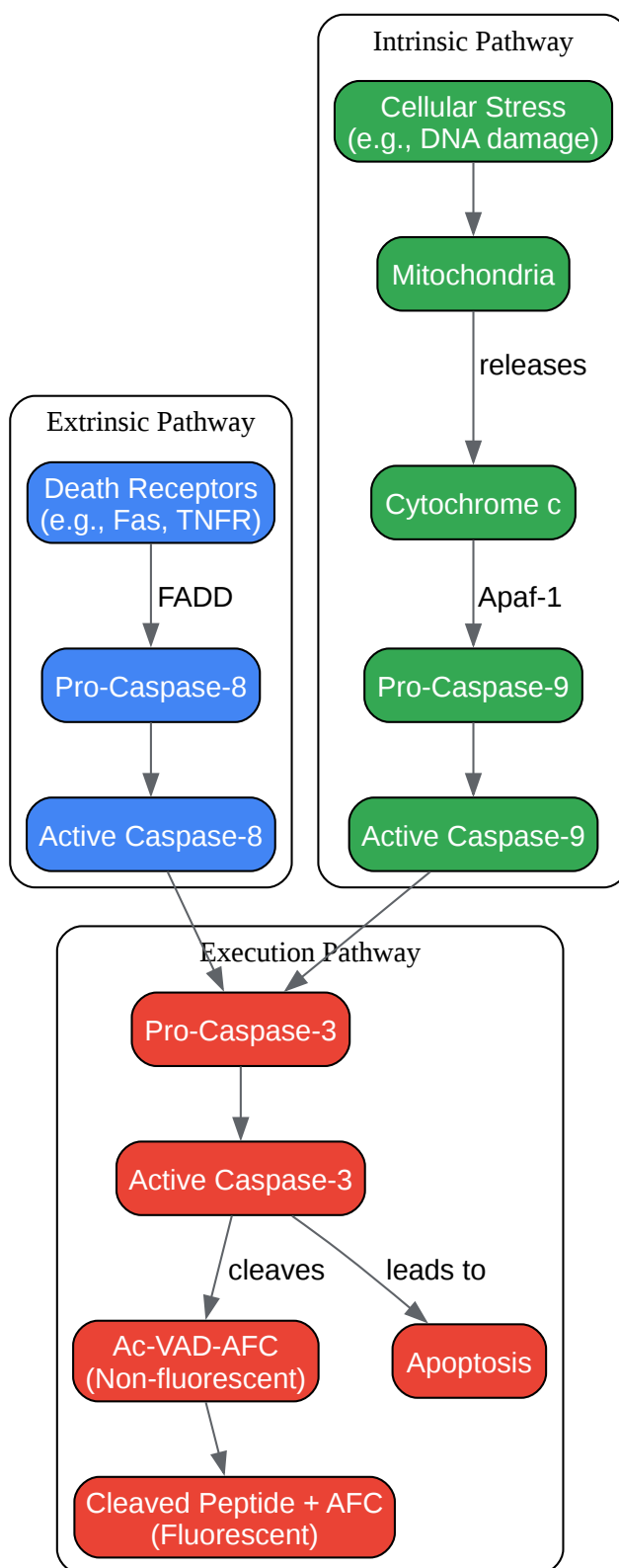
## Troubleshooting Guide: Reducing High Background Fluorescence

High background fluorescence can mask the specific signal from caspase activity, leading to inaccurate results. This guide provides a systematic approach to identifying and mitigating the common causes of this issue.

## Logical Flow of Troubleshooting

The following diagram illustrates a step-by-step process for troubleshooting high background fluorescence.





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